

2',3',5'-Trifluoroacetophenone molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',3',5'-Trifluoroacetophenone

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2',3',5'-Trifluoroacetophenone: A Technical Overview

This document provides a concise summary of the core physicochemical properties of **2',3',5'-Trifluoroacetophenone**, a fluorinated organic compound relevant to researchers and professionals in drug development and chemical synthesis.

Physicochemical Data

The fundamental molecular attributes of **2',3',5'-Trifluoroacetophenone** are summarized below.

Property	Value
Molecular Formula	C ₈ H ₅ F ₃ O ^[1]
Molecular Weight	174.12 g/mol ^{[1][2][3]}
CAS Number	243459-93-0 ^[1]

Structural and Chemical Identity

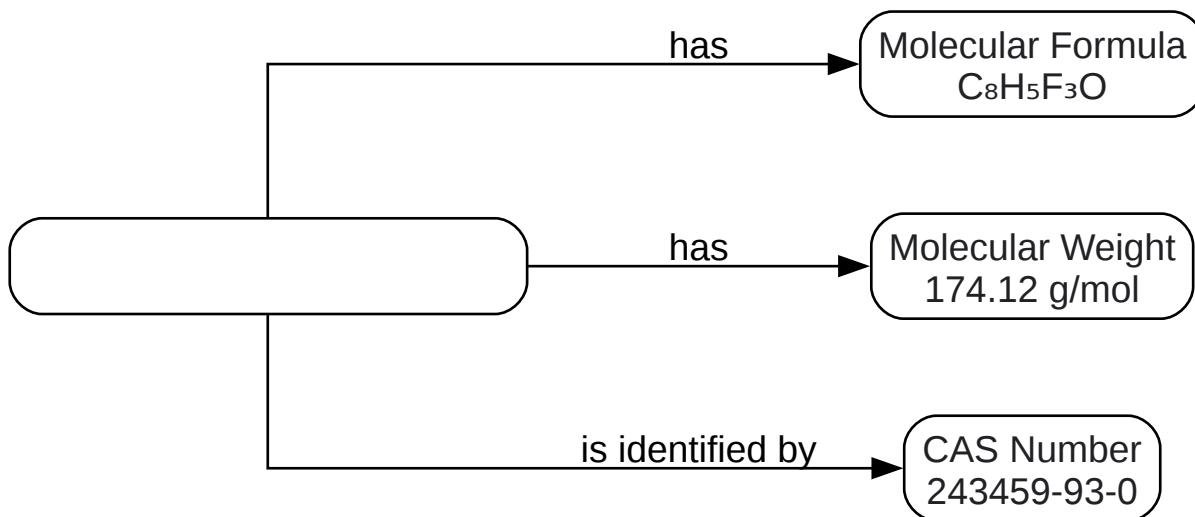
2',3',5'-Trifluoroacetophenone is an aromatic ketone characterized by an acetophenone structure substituted with three fluorine atoms on the phenyl ring at the 2', 3', and 5' positions.

Experimental Data and Applications

While a detailed experimental protocol is beyond the scope of this summary, it is important to note that **2',3',5'-Trifluoroacetophenone** and its isomers are utilized as building blocks in organic synthesis. For instance, related compounds like 2',4',5'-Trifluoroacetophenone serve as intermediates in the production of pharmaceuticals and agrochemicals.^[3] The trifluoromethyl group often imparts unique properties to molecules, such as enhanced stability and reactivity, making these compounds valuable in medicinal chemistry and materials science.^[3]

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's identity and its fundamental properties.



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Caption: Core properties of **2',3',5'-Trifluoroacetophenone**.

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